

Sichere Entsorgung von Esflurbiprofen in Forschung und Entwicklung

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Esflurbiprofen*

Cat. No.: *B1671250*

[Get Quote](#)

Ein Leitfaden für Laborpersonal zur Gewährleistung von Sicherheit und Umweltverträglichkeit.

Die ordnungsgemäße Entsorgung des nichtsteroidalen Antirheumatikums (NSAR) **Esflurbiprofen** ist für die Sicherheit des Laborpersonals und den Schutz der Umwelt von entscheidender Bedeutung. Als pharmazeutischer Wirkstoff darf **Esflurbiprofen** unter keinen Umständen in den Hausmüll oder das Abwassersystem gelangen. Die Entsorgung muss als gefährlicher Abfall nach den geltenden lokalen und nationalen Vorschriften erfolgen. Dieser Leitfaden bietet detaillierte, schrittweise Anweisungen für die sichere Handhabung und Entsorgung von **Esflurbiprofen**-Abfällen in einer Laborumgebung.

Risikobewertung und Sicherheitsvorkehrungen

Vor Beginn der Entsorgungsmaßnahmen ist es unerlässlich, die mit **Esflurbiprofen** verbundenen Gefahren zu kennen. Obwohl ein spezifisches Sicherheitsdatenblatt (SDB) für **Esflurbiprofen** (CAS 51543-39-6)^{[1][2]} konsultiert werden muss, liefert das SDB für den verwandten Wirkstoff Flurbiprofen wichtige Gefahrenhinweise.

Zusammenfassung der Gefahreneinstufung (basierend auf Flurbiprofen):

Gefahrenklasse	GHS-Code	Signalwort	Gefahrenhinweis
Akute Toxizität (oral)	H301	Gefahr	Giftig bei Verschlucken[3][4]
Reproduktionstoxizität	H361	Achtung	Kann vermutlich die Fruchtbarkeit beeinträchtigen oder das Kind im Mutterleib schädigen[3][4]
Hautreizung	H315	Achtung	Verursacht Hautreizungen[3][4]
Schwere Augenreizung	H319	Achtung	Verursacht schwere Augenreizung[3][4]
Spez. Zielorgan-Tox. (einmalig)	H335	Achtung	Kann die Atemwege reizen[3][4]

Aufgrund dieser Einstufungen muss **Esflurbiprofen** als gefährlicher chemischer Abfall behandelt werden. Das Tragen von persönlicher Schutzausrüstung (PSA), einschließlich Schutzbrille, chemikalienresistenten Handschuhen (z. B. Nitril) und Laborkittel, ist bei der Handhabung von **Esflurbiprofen**-Abfällen obligatorisch.

Abfalltrennung und -sammlung: Ein operatives Protokoll

Eine strikte Trennung der Abfallströme ist der erste Schritt zu einer konformen Entsorgung. Mischen Sie **Esflurbiprofen**-Abfälle niemals mit nicht gefährlichen Abfällen.

Schritt-für-Schritt-Anleitung zur Sammlung:

- Reine Substanz und konzentrierte Lösungen:
 - Sammeln Sie abgelaufenes oder nicht mehr benötigtes **Esflurbiprofen** in Pulverform sowie konzentrierte Restlösungen in einem dafür vorgesehenen, bruchsicheren und dicht verschließbaren Behälter für chemische Abfälle.

- Der Behälter muss deutlich als "Gefährlicher Abfall: **Esflurbiprofen**" oder gemäß den internen Laborrichtlinien gekennzeichnet sein.
- Kontaminierte Feststoffe:
 - Sammeln Sie alle mit **Esflurbiprofen** kontaminierten Einwegartikel (z. B. Handschuhe, Pipettenspitzen, Wischtücher, Wägeschälchen) in einem separaten, deutlich gekennzeichneten Abfallbehälter oder einer robusten, ausgekleideten Box.
 - Dieser Abfallstrom wird als "Mit Chemikalien kontaminierte Betriebsmittel" klassifiziert.
- Kontaminierte Flüssigkeiten (verdünnte Lösungen):
 - Sammeln Sie wässrige Abfälle, die Spuren von **Esflurbiprofen** enthalten, in einem separaten, auslaufsicheren Kanister für flüssige chemische Abfälle.
 - Der pH-Wert der Lösung sollte vor der Sammlung neutralisiert werden, falls erforderlich und sicher durchführbar.
 - Wichtig: Entsorgen Sie keine **Esflurbiprofen**-haltigen Flüssigkeiten über das Spülbecken oder das Abwassersystem.[5]

Abfallklassifizierung und Deklaration

Die korrekte Klassifizierung des Abfalls ist für die Abholung und Entsorgung durch ein lizenziertes Entsorgungsunternehmen unerlässlich. In Deutschland und Europa erfolgt dies über die Abfallschlüsselnummer (ASN) gemäß dem Europäischen Abfallverzeichnis (EAV).

Relevante Abfallschlüsselnummern:

Abfallschlüsselnummer (ASN)	Beschreibung	Anwendbarkeit für Esflurbiprofen-Abfall
180109	Arzneimittel mit Ausnahme derjenigen, die unter 18 01 08 fallen	Anwendbar für nicht mehr verwendbare Esflurbiprofen- Chargen. [5]
180108*	Zytotoxische und zytostatische Arzneimittel	Aufgrund der Reproduktionstoxizität (H361) könnte je nach lokaler Auslegung eine Einstufung als besonders überwachungsbedürftiger Abfall erforderlich sein. Dies muss mit dem Abfallbeauftragten geklärt werden. [6]
180104	Abfälle, an deren Sammlung und Entsorgung aus infektionspräventiver Sicht keine besonderen Anforderungen gestellt werden	Nicht geeignet für reines Esflurbiprofen oder hochkontaminierte Materialien. [7]

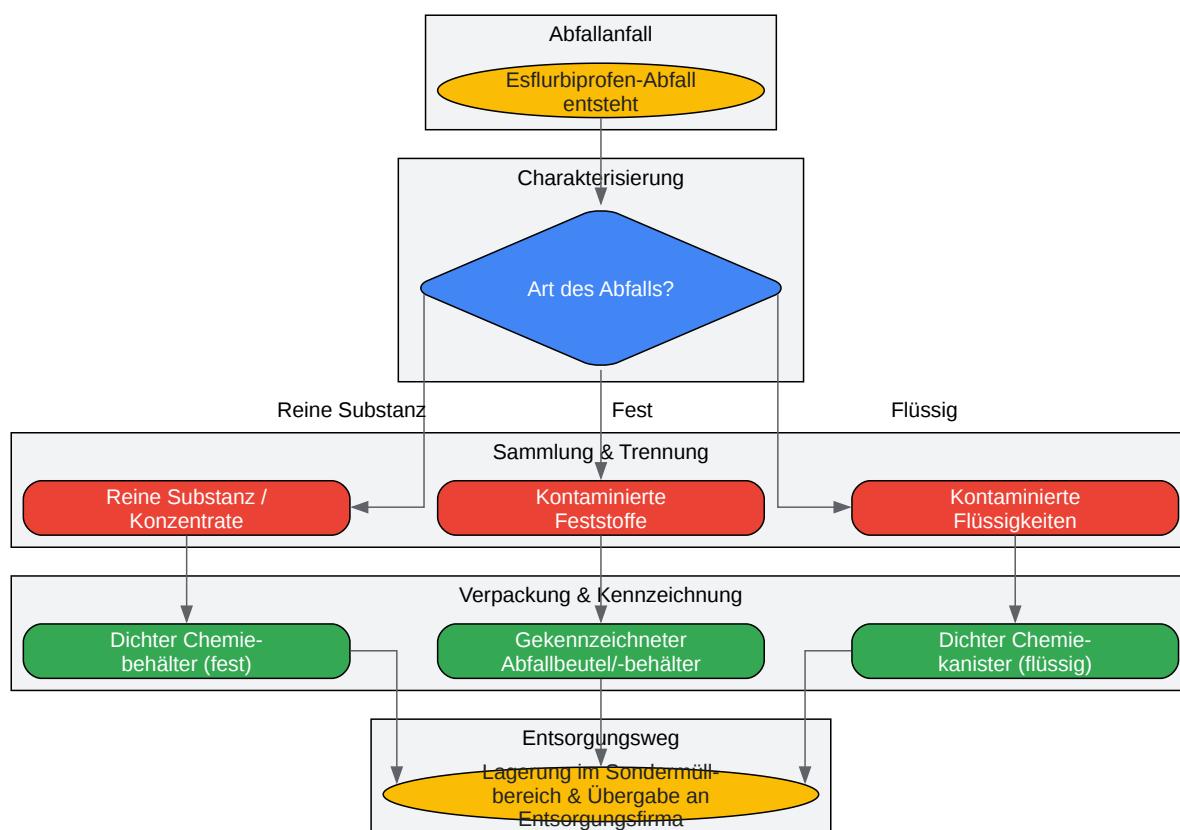
Das Sternchen () bei 180108* kennzeichnet den Abfall als gefährlich.*

Lagerung und Abholung

Lagern Sie die verschlossenen und korrekt gekennzeichneten Abfallbehälter an einem sicheren, gut belüfteten und dafür ausgewiesenen Ort, getrennt von inkompatiblen Materialien. Die Abholung und endgültige Entsorgung muss durch ein zertifiziertes Fachunternehmen für die Entsorgung von Sondermüll erfolgen. Die thermische Behandlung (Verbrennung) in einer Sonderabfallverbrennungsanlage ist die bevorzugte Methode, um die vollständige Zerstörung des Wirkstoffs sicherzustellen.[\[5\]](#)

Visuelle Leitfäden

Die folgenden Diagramme veranschaulichen den logischen Arbeitsablauf für die Entscheidungsfindung bei der Entsorgung von **Esflurbiprofen**.



[Click to download full resolution via product page](#)

Abbildung 1: Logischer Arbeitsablauf für die Entsorgung von **Esflurbiprofen**-Abfällen.

Durch die strikte Einhaltung dieser Verfahren stellen Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung sicher, dass die Entsorgung von **Esflurbiprofen** sicher, umweltverträglich und in Übereinstimmung mit allen gesetzlichen Vorschriften erfolgt.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Esflurbiprofen | CAS 51543-39-6 | LGC Standards [lgcstandards.com]
- 2. chembk.com [chembk.com]
- 3. lgcstandards.com [lgcstandards.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. Abfallschlüsselnummer 180109 - Abfallmanager Medizin [abfallmanager-medizin.de]
- 6. Abfallschlüsselnummer 180108* - Abfallmanager Medizin [abfallmanager-medizin.de]
- 7. Abfallschlüsselnummer 180104 - Abfallmanager Medizin [abfallmanager-medizin.de]
- To cite this document: BenchChem. [Sichere Entsorgung von Esflurbiprofen in Forschung und Entwicklung]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1671250#esflurbiprofen-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com